

how to control for solvent effects with NF- κ B-IN-8

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Compound of Interest

Compound Name: NF- κ B-IN-8

Cat. No.: B12392798

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Technical Support Center: NF- κ B-IN-8

Welcome to the technical support center for NF- κ B-IN-8. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to ensure the successful application of NF- κ B-IN-8 in your experiments. The primary focus is on identifying and controlling for the confounding effects of solvents.

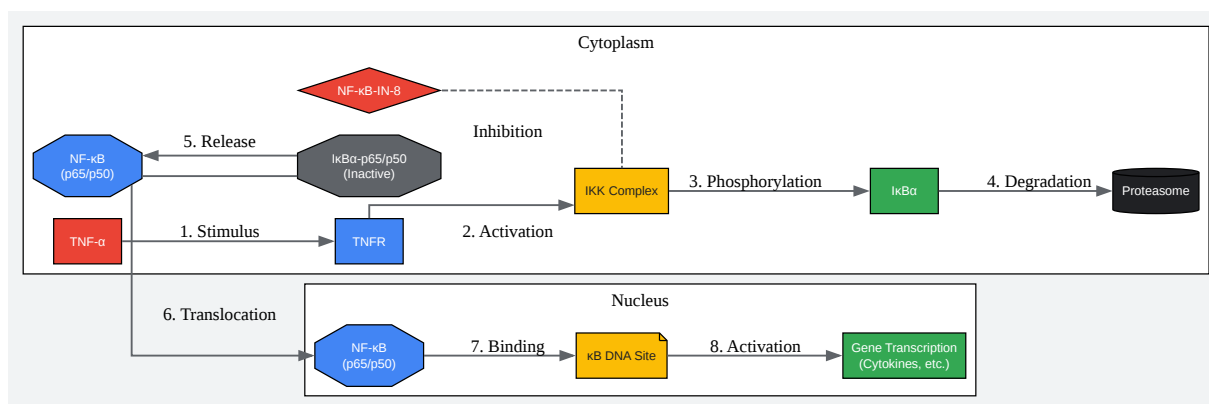
Frequently Asked Questions (FAQs)

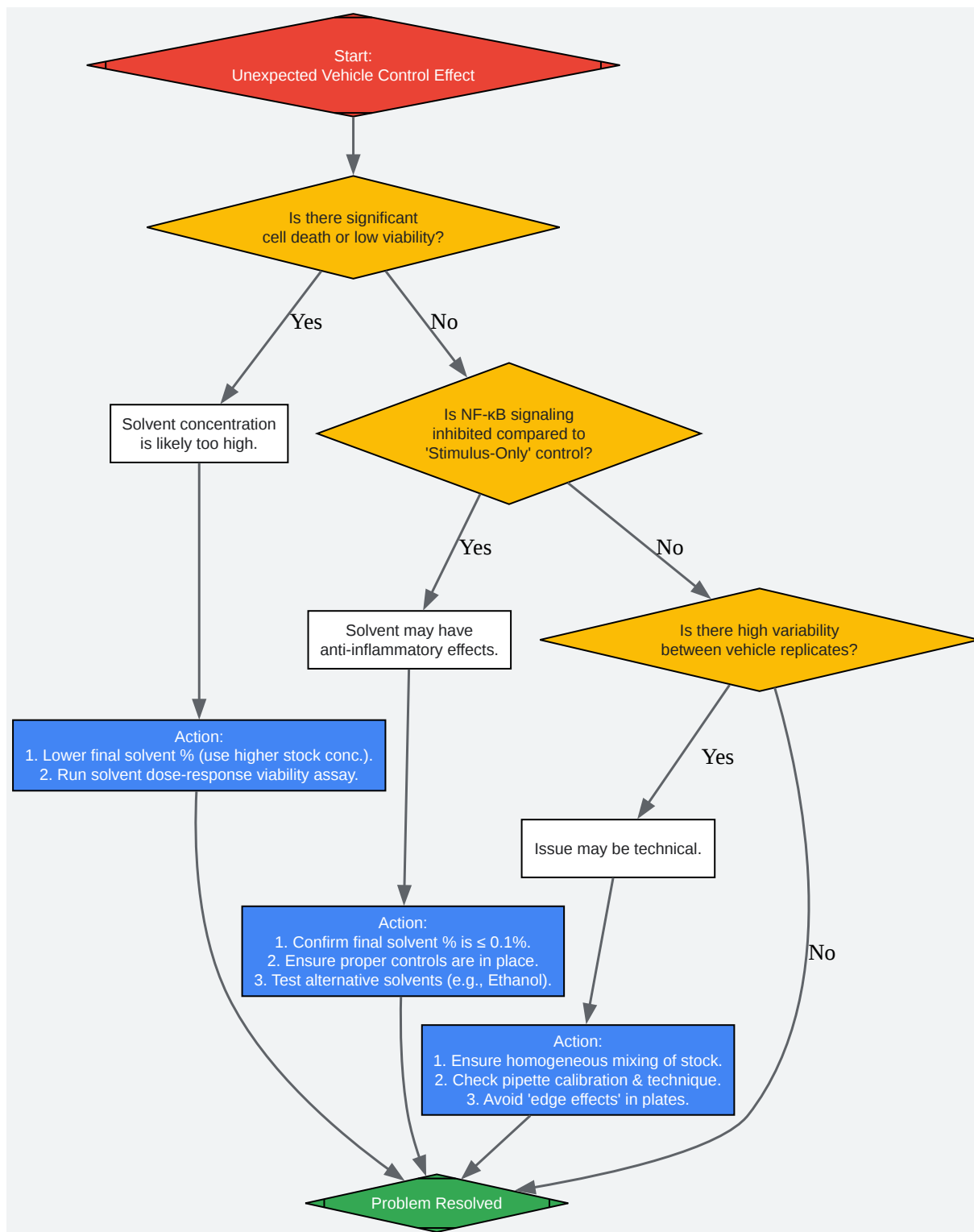
Q1: What is NF- κ B and what is the mechanism of NF- κ B-IN-8?

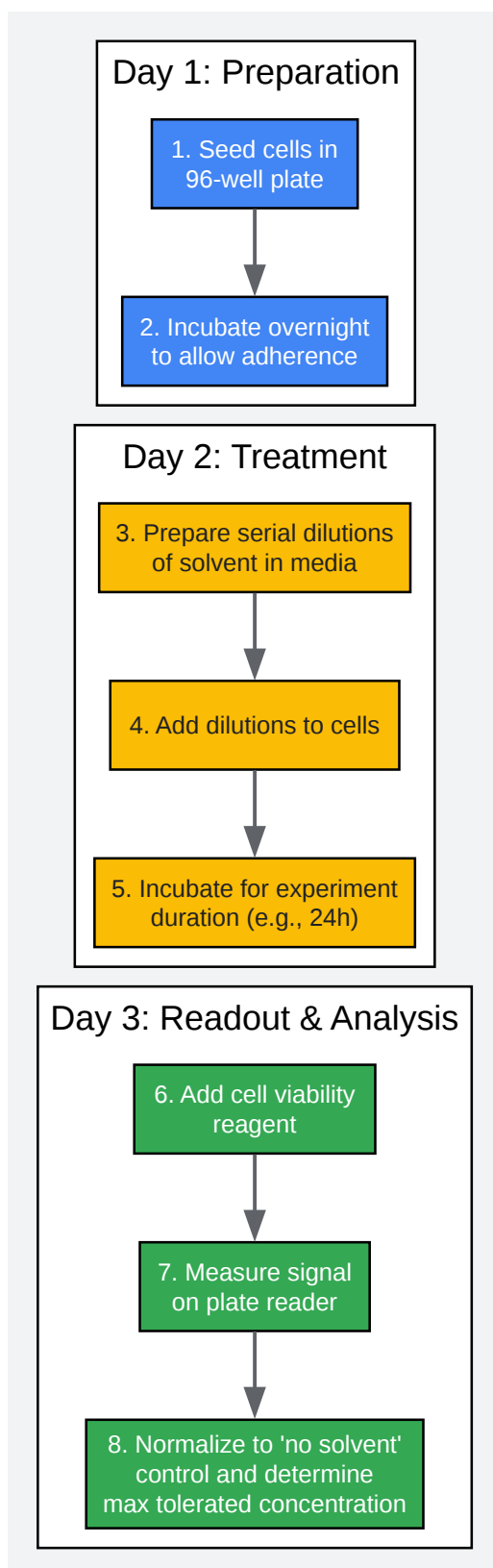
Nuclear Factor-kappa B (NF- κ B) is a family of transcription factors that are critical regulators of immune and inflammatory responses, cell survival, and proliferation.^{[1][2]} In most resting cells, NF- κ B dimers are held inactive in the cytoplasm by inhibitor of κ B (I κ B) proteins.^[3] Upon stimulation by various signals like pro-inflammatory cytokines (e.g., TNF- α , IL-1), pathogens, or stress, the I κ B kinase (IKK) complex is activated.^{[4][5]} IKK then phosphorylates I κ B α , tagging it for ubiquitination and degradation by the proteasome.^{[3][4]} This releases NF- κ B, allowing it to translocate to the nucleus, bind to specific DNA sequences, and activate the transcription of target genes.^[2]

NF- κ B-IN-8 is a small molecule inhibitor designed to block this pathway. While specific details for NF- κ B-IN-8 are proprietary, inhibitors in this class typically act on key kinases within the

pathway, such as the IKK complex, to prevent the degradation of I κ B α and subsequent nuclear translocation of NF- κ B.







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